

Personal protective equipment for handling Diphenylsilanediol

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Compound of Interest

Compound Name: Diphenylsilanediol

Cat. No.: B146891

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Essential Safety and Handling Guide for Diphenylsilanediol

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Diphenylsilanediol**. Adherence to these protocols is essential for ensuring personal safety and minimizing environmental impact.

Chemical Overview: **Diphenylsilanediol** is a flammable solid, appearing as a white powder, that can cause skin, eye, and respiratory irritation.^{[1][2]} It may also lead to central nervous system depression if ingested or inhaled in large amounts.^[1] The toxicological properties have not been fully investigated, warranting cautious handling at all times.^[1]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Diphenylsilanediol**.

Property	Value	Reference
CAS Number	947-42-2	[2]
Molecular Formula	C12H12O2Si	[1]
Molecular Weight	216.31 g/mol	[1][3]
Appearance	White powder	[1][4]
Melting Point	144-147 °C	[1][4]
Flash Point	53 - 54 °C (closed cup)	[1][4]
Stability	Stable under normal temperatures and pressures.	[1]
Hazards	Flammable solid, Skin/Eye Irritant	[2]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following table outlines the required equipment for handling **Diphenylsilanediol**.

Protection Type	Recommended Equipment	Justification & Citations
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[1][4][5] A face shield may be required where there is a significant splash hazard.[6][7][8]	Prevents eye irritation, chemical conjunctivitis, and potential corneal damage from dust or splashes.[1]
Skin Protection	- Gloves: Neoprene or nitrile rubber gloves must be worn.[9][10][11] Inspect gloves before use and use proper removal techniques.[4] - Clothing: Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.[1][5]	Protects against skin irritation and dermatitis.[1]
Respiratory Protection	A NIOSH-approved respirator is required if engineering controls do not maintain airborne concentrations below exposure limits or when dust is generated.[6] A respiratory protection program meeting OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements should be followed.[1][5]	The toxicological properties of inhalation have not been fully investigated, and aspiration may lead to pulmonary edema. [1] Protects against irritation to the respiratory tract.[9]

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is critical for safety.

Engineering Controls and Handling Protocols

- Ventilation: Use with adequate general or local explosion-proof ventilation to keep airborne dust levels to a minimum.[\[1\]](#)[\[5\]](#)
- Safety Equipment: Facilities must be equipped with an eyewash station and a safety shower in the immediate vicinity of any potential exposure.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[9\]](#)
- Handling Practices:
 - Wash hands thoroughly after handling.[\[1\]](#)
 - Avoid contact with eyes, skin, and clothing.[\[1\]](#)[\[5\]](#)
 - Prevent the formation of dust and aerosols.[\[4\]](#)[\[12\]](#)
 - Keep away from heat, sparks, and open flames.[\[1\]](#)[\[4\]](#)[\[5\]](#)
 - Use spark-proof tools and explosion-proof equipment.[\[1\]](#)[\[5\]](#)[\[12\]](#)
 - Ground and bond containers when transferring material to prevent static discharge.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Storage Plan

- Store in a cool, dry, well-ventilated area away from incompatible substances like oxidizing agents, acids, and alcohols.[\[1\]](#)[\[5\]](#)[\[9\]](#)
- Keep containers tightly closed to protect from moisture.[\[4\]](#)[\[9\]](#)[\[13\]](#)
- Store in a designated "Flammables-area".[\[1\]](#)[\[5\]](#)

Spill and Emergency Procedures

- Spill Response:
 - Remove all sources of ignition immediately.[\[1\]](#)[\[5\]](#)[\[12\]](#)
 - Evacuate personnel to a safe area.[\[4\]](#)
 - Ensure adequate ventilation.[\[4\]](#)

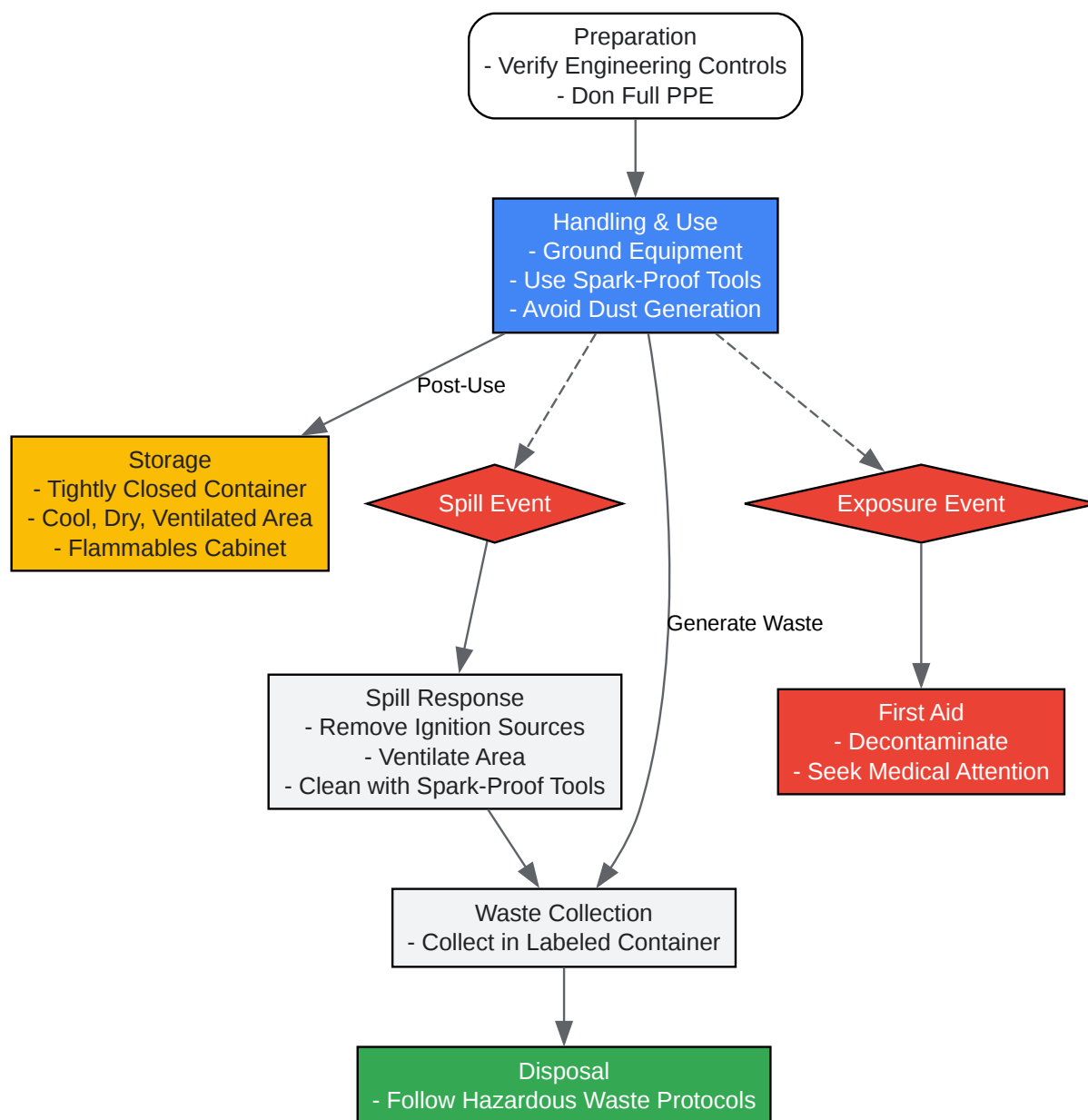
- Wear full personal protective equipment as described in the PPE section.[4][9]
- Use a spark-proof tool to vacuum or sweep up the material.[1][5] Avoid generating dust.[1][5]
- Place the spilled material into a suitable, labeled container for disposal.[1][4][5]
- Prevent runoff into storm sewers and waterways.[1]
- First Aid Measures:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[1]
 - Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists.[1]
 - Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical aid.[1][12]
 - Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Get immediate medical aid.[1]

Disposal Plan

- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines in 40 CFR Parts 261.3.[1]
- Disposal must be in accordance with all applicable federal, state, and local environmental regulations.[12]
- The material may be incinerated in a suitable facility.[9]
- Empty containers retain product residue and can be dangerous; do not pressurize, cut, weld, or expose them to heat or ignition sources.[1][5] Dispose of contaminated packaging in the same manner as the product.[10]

Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **Diphenylsilanediol**.



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Caption: Safe handling workflow for **Diphenylsilanediol**.

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